

An In-depth Technical Guide to 3-Butoxypropionitrile: Synthesis, Properties, and Handling

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Compound of Interest

Compound Name: 3-Butoxypropionitrile

CAS No.: 6959-71-3

Cat. No.: B1265712

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This guide provides a comprehensive technical overview of **3-Butoxypropionitrile**, a niche chemical compound with potential applications in specialized organic synthesis. Given its status as a less common derivative in the alkoxypropionitrile family, this document synthesizes established chemical principles and extrapolates data from closely related analogues to offer a robust working knowledge for researchers, chemists, and drug development professionals.

Introduction: Understanding the Alkoxypropionitriles

Alkoxypropionitriles are a class of organic compounds characterized by an ether linkage and a nitrile functional group. Their general structure, $R-O-CH_2CH_2-C\equiv N$, imparts a unique combination of polarity, hydrogen bond accepting capability, and reactivity. While the methoxy and ethoxy derivatives are well-documented, **3-Butoxypropionitrile** represents a higher aliphatic homologue, offering altered solubility and thermal properties that may be advantageous in specific synthetic contexts. This guide will focus on the practical aspects of its synthesis, predicted physicochemical properties, and essential safety protocols.

Molecular Structure and Identification

The core structure of **3-Butoxypropionitrile** consists of a butyl ether group attached to a propionitrile backbone.

Molecular Formula: $C_7H_{13}NO$

Molecular Weight: 127.18 g/mol

Synonyms: 3-Butoxypropanenitrile, n-Butyl-2-cyanoethyl ether

CAS Number: While a specific CAS number for **3-Butoxypropionitrile** is not widely cited in major chemical databases, related compounds like 3-Methoxypropionitrile (110-67-8) and 3-Ethoxypropionitrile (2141-62-0) are well-documented[1][2].

Figure 1: Chemical Structure of **3-Butoxypropionitrile**.

Synthesis via Cyanoethylation

The most direct and established method for preparing 3-alkoxypropionitriles is through the cyanoethylation of the corresponding alcohol. This reaction is a classic example of a Michael addition, where a nucleophile—in this case, the butoxide anion—adds to the β -carbon of an α,β -unsaturated compound, acrylonitrile[3].

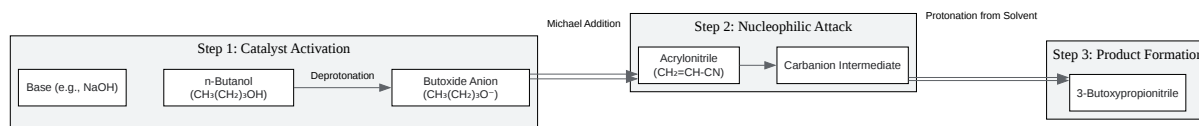
Reaction Mechanism and Rationale

The cyanoethylation of n-butanol is typically catalyzed by a base, which deprotonates the alcohol to form the more nucleophilic butoxide anion. The nitrile group of acrylonitrile is a strong electron-withdrawing group, which polarizes the carbon-carbon double bond, making the β -carbon electrophilic and susceptible to nucleophilic attack[4]. The reaction is generally exothermic and proceeds readily[5].

The mechanism involves three key steps:

- **Deprotonation:** A basic catalyst (e.g., sodium hydroxide) removes a proton from n-butanol to form the sodium butoxide nucleophile.

- **Nucleophilic Attack:** The butoxide anion attacks the electrophilic β -carbon of acrylonitrile, breaking the π -bond.
- **Protonation:** The resulting carbanion is protonated by a proton source (in this case, another molecule of n-butanol or trace water) to yield the final **3-Butoxypropionitrile** product and regenerate the butoxide catalyst.



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Figure 2: Workflow for the Synthesis of **3-Butoxypropionitrile**.

Experimental Protocol: Laboratory Scale Synthesis

This protocol is a self-validating system adapted from general procedures for the cyanoethylation of alcohols[6]. The progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) by observing the consumption of n-butanol.

Materials:

- n-Butanol
- Acrylonitrile
- Sodium Hydroxide (or Potassium Hydroxide)
- Inert solvent (e.g., Dioxane or Tetrahydrofuran, optional)
- Glacial Acetic Acid (for neutralization)
- Anhydrous Magnesium Sulfate or Sodium Sulfate (for drying)

- Standard laboratory glassware for reflux and distillation

Procedure:

- **Setup:** Assemble a round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and an addition funnel in a well-ventilated fume hood.
- **Catalyst Preparation:** To the flask, add n-butanol. While stirring, add a catalytic amount of sodium hydroxide (approx. 1-2% molar equivalent). The mixture may warm slightly as the butoxide forms.
- **Addition of Acrylonitrile:** Slowly add acrylonitrile dropwise via the addition funnel. The reaction is exothermic, and the addition rate should be controlled to maintain a gentle reflux. If necessary, use a water bath for cooling[5].
- **Reaction:** After the addition is complete, heat the mixture to a gentle reflux (the temperature will depend on the boiling points of the reactants, approximately 80-100°C) for 2-4 hours. Monitor the reaction for the disappearance of starting material.
- **Neutralization:** Cool the reaction mixture to room temperature. Carefully neutralize the basic catalyst by adding glacial acetic acid dropwise until the mixture is neutral (test with pH paper).
- **Workup:** If a solvent was used, remove it under reduced pressure. The crude product can be washed with water to remove salts and any remaining n-butanol. Separate the organic layer.
- **Drying and Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and purify the liquid by vacuum distillation to obtain pure **3-Butoxypropionitrile**.

Physicochemical Properties

As specific experimental data for **3-Butoxypropionitrile** is scarce, the following properties are estimated based on trends observed in its lower homologues, 3-methoxypropionitrile and 3-ethoxypropionitrile, and related structures.

Property	Estimated Value	Rationale / Comparison
Boiling Point	~185-195 °C	Higher than 3-methoxypropionitrile (164-165°C) and 3-ethoxypropionitrile due to increased molecular weight and van der Waals forces[7].
Density	~0.91 g/mL at 20°C	Slightly lower than 3-methoxypropionitrile (0.94 g/cm ³) due to the larger, less dense butyl group relative to the methyl group[7].
Solubility in Water	Sparingly soluble	Solubility is expected to be significantly lower than 3-methoxypropionitrile (540 g/L) due to the increased hydrophobic character of the butyl chain.
Appearance	Colorless liquid	Consistent with other short-chain alkoxypropionitriles[8].
Refractive Index	~1.41	Expected to be slightly higher than 3-methoxypropionitrile (n _{20/D} 1.403)[8].

Spectroscopic Characterization (Predicted)

The identity and purity of synthesized **3-Butoxypropionitrile** can be confirmed using standard spectroscopic techniques.

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the butyl group (a triplet around 0.9 ppm for the terminal CH₃, and multiplets between 1.3-1.6 ppm and a triplet around 3.5 ppm for the three CH₂ groups) and the propionitrile moiety (two triplets, one around 3.6 ppm for the -O-CH₂- group and one around 2.6 ppm for the -CH₂-CN group). The integration of these signals should correspond to a 3:2:2:2:2:2 proton ratio.

- ¹³C NMR: The carbon NMR spectrum will show seven distinct signals. The nitrile carbon will appear downfield (around 118-120 ppm). The carbons of the butyl group and the two ethyl carbons of the propionitrile moiety will appear in the aliphatic region (approximately 13-70 ppm).
- Infrared (IR) Spectroscopy: The IR spectrum will be characterized by a sharp, strong absorption band around 2245 cm⁻¹, which is indicative of the C≡N (nitrile) stretch[9]. It will also show strong C-H stretching bands just below 3000 cm⁻¹ and a characteristic C-O-C (ether) stretching band in the region of 1100-1150 cm⁻¹. The absence of a broad O-H stretch around 3300 cm⁻¹ confirms the consumption of the starting n-butanol.

Applications and Field Insights

While not widely used commercially, **3-Butoxypropionitrile** holds potential in several areas of organic synthesis:

- Specialty Solvent: Its higher boiling point and different solubility profile compared to its methoxy and ethoxy counterparts could make it a useful solvent for specific reactions requiring higher temperatures or different miscibility properties.
- Synthetic Intermediate: The nitrile group can be hydrolyzed to a carboxylic acid (3-butoxypropanoic acid), reduced to an amine (3-butoxypropylamine), or used in various cycloaddition reactions. This makes it a versatile building block for introducing a butoxypropyl moiety into more complex molecules, which could be of interest in the synthesis of novel pharmaceutical or agrochemical candidates. The butoxy group can increase the lipophilicity of a target molecule, potentially influencing its biological activity and pharmacokinetic properties.

Safety, Handling, and Trustworthiness

As a Senior Application Scientist, ensuring safety and protocol integrity is paramount. Although a specific Safety Data Sheet (SDS) for **3-Butoxypropionitrile** is not readily available, the hazards can be reliably inferred from related compounds like propionitrile, 3-methoxypropionitrile, and 3-hydroxypropionitrile[5][10][11]. Nitriles as a class should be handled with care due to their potential toxicity.

Hazard Assessment:

- Toxicity: Assumed to be harmful if swallowed, inhaled, or in contact with skin. Organic nitriles can release hydrogen cyanide upon decomposition (e.g., in a fire) or metabolism[11].
- Irritation: Expected to cause skin and serious eye irritation[5].
- Flammability: Likely a combustible liquid, with a flash point higher than its lower homologues[5].

Self-Validating Handling Protocol:

- Engineering Controls: All manipulations must be conducted in a certified chemical fume hood to avoid inhalation of vapors. Eyewash stations and safety showers must be readily accessible[5].
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene).
 - Skin and Body Protection: A lab coat is mandatory. For larger quantities, consider a chemical-resistant apron.
- Storage: Store in a cool, dry, well-ventilated area away from strong acids, strong bases, and oxidizing agents[5]. Keep containers tightly closed.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste.

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

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